

Application Notes and Protocols for (S)-2-Isobutylsuccinic Acid

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Compound of Interest

Compound Name: (S)-2-Isobutylsuccinic acid

Cat. No.: B15245812

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and stability assessment of **(S)-2-Isobutylsuccinic acid**. The information is compiled from safety data sheets and scientific literature on dicarboxylic acids.

Product Information

Property	Value
Chemical Name	(S)-2-Isobutylsuccinic acid
Synonyms	(S)-2-(2-methylpropyl)butanedioic acid
CAS Number	5702-99-8
Molecular Formula	C ₈ H ₁₄ O ₄
Molecular Weight	174.19 g/mol
Appearance	White to off-white solid

Safe Handling and Personal Protective Equipment (PPE)

(S)-2-Isobutylsuccinic acid should be handled in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^[1] Engineering controls such as local exhaust

ventilation should be in place to minimize exposure.[2] Emergency eyewash stations and safety showers must be readily accessible.[1]

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference
Eye/Face Protection	Chemical safety goggles or glasses with side shields.	[1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	[3]
Body Protection	Laboratory coat, long-sleeved clothing.	[2]
Respiratory Protection	NIOSH/MSHA-approved respirator if dust is generated and ventilation is inadequate.	[4]

Storage Procedures

Proper storage of **(S)-2-Isobutylsuccinic acid** is crucial to maintain its integrity and prevent degradation. The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[1][2] For long-term storage, refrigeration is recommended.[1] It is important to keep the substance away from strong oxidizing agents, as they are incompatible.[1]

Table 2: Recommended Storage Conditions

Parameter	Condition	Rationale
Temperature	Refrigerated (2-8 °C)	To minimize thermal degradation and maintain long-term stability. ^[1]
Humidity	Dry environment	To prevent hydrolysis and physical changes to the solid.
Light	Protected from light	To prevent potential photodegradation.
Container	Tightly sealed, inert material	To prevent contamination and reaction with container materials. ^[1]
Incompatibilities	Strong oxidizing agents	To avoid potentially hazardous reactions. ^[1]

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	Reference
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	[1][4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. If irritation persists, seek medical attention.	[1][4]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1][4]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid immediately.	[4]

Experimental Protocols: Stability Studies

The following protocols are designed to assess the stability of **(S)-2-Isobutylsuccinic acid** under various stress conditions. These are based on general principles of forced degradation studies for solid-state organic compounds.

Long-Term Stability Testing

Objective: To evaluate the stability of **(S)-2-Isobutylsuccinic acid** under recommended long-term storage conditions.

Methodology:

- Place accurately weighed samples of **(S)-2-Isobutylsuccinic acid** in sealed, inert containers.
- Store the containers under the recommended long-term storage conditions (2-8 °C, protected from light and moisture).
- At specified time points (e.g., 0, 3, 6, 9, 12, 24, 36, and 48 months), remove a sample for analysis.
- Analyze the sample for purity and the presence of degradation products using a validated stability-indicating analytical method (e.g., HPLC).
- Record any changes in physical appearance (e.g., color, crystallinity).

Table 3: Illustrative Long-Term Stability Data (Storage at 2-8 °C)

Time (Months)	Assay (%)	Total Impurities (%)	Appearance
0	99.8	0.2	White solid
6	99.7	0.3	White solid
12	99.7	0.3	White solid
24	99.6	0.4	White solid
36	99.5	0.5	White solid
48	99.4	0.6	White solid

Disclaimer: The data in this table is illustrative and based on general knowledge of the stability of similar dicarboxylic acids. Actual results may vary.

Forced Degradation Studies

Forced degradation studies are performed to identify potential degradation products and pathways.

Objective: To assess the impact of elevated temperatures on the stability of the compound.

Methodology:

- Place samples in open glass vials.
- Expose the samples to a high temperature (e.g., 60°C) in a calibrated oven for a defined period (e.g., 7 days).
- Analyze the stressed samples at appropriate time intervals and compare them to a control sample stored at recommended conditions.

Objective: To determine the susceptibility of the compound to degradation by light.

Methodology:

- Expose the solid compound to a light source with a specified output (e.g., ICH option 1: cool white fluorescent and near-UV lamps) for a defined duration.
- A control sample should be wrapped in aluminum foil to protect it from light.
- Analyze both the exposed and control samples for degradation.

Objective: To evaluate the stability of the solid compound in the presence of moisture.

Methodology:

- Place samples in a humidity chamber at elevated temperature and humidity (e.g., 40°C / 75% RH).
- Analyze the samples at various time points to determine the extent of degradation.

Objective: To assess the susceptibility of the compound to oxidation.

Methodology:

- Expose the solid compound to an oxygen-rich atmosphere or an oxidizing agent (e.g., by placing it in a desiccator containing a low concentration of hydrogen peroxide vapor).

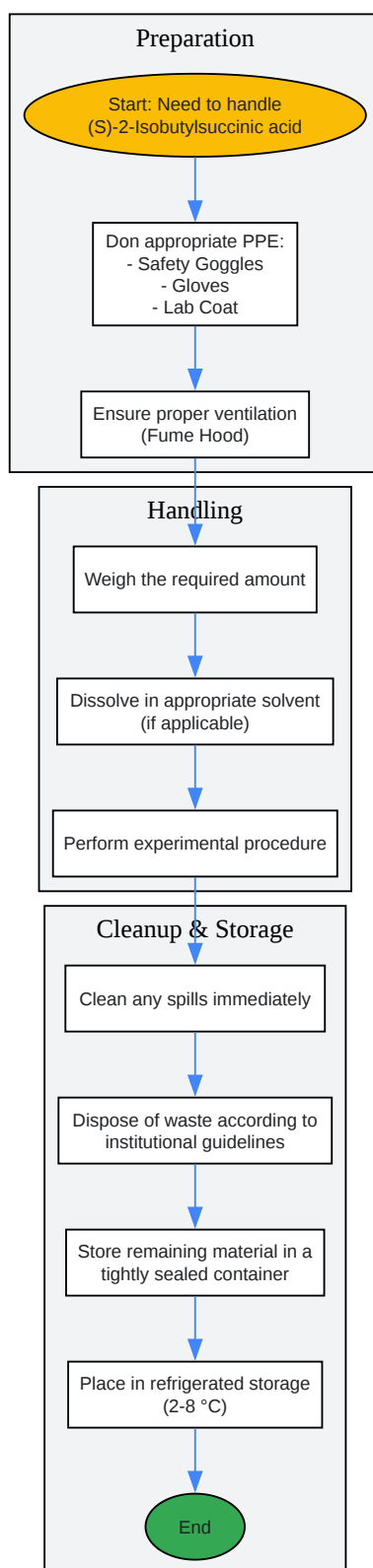
- Monitor for degradation over a set period.

Table 4: Illustrative Forced Degradation Data

Stress Condition	Duration	Assay (%)	Major Degradant (%)
Thermal (60°C)	7 days	98.5	1.2
Photostability (ICH Option 1)	1.2 million lux hours	99.2	0.5
Humidity (40°C/75% RH)	14 days	99.0	0.8
Oxidative (H ₂ O ₂ vapor)	48 hours	98.8	1.0

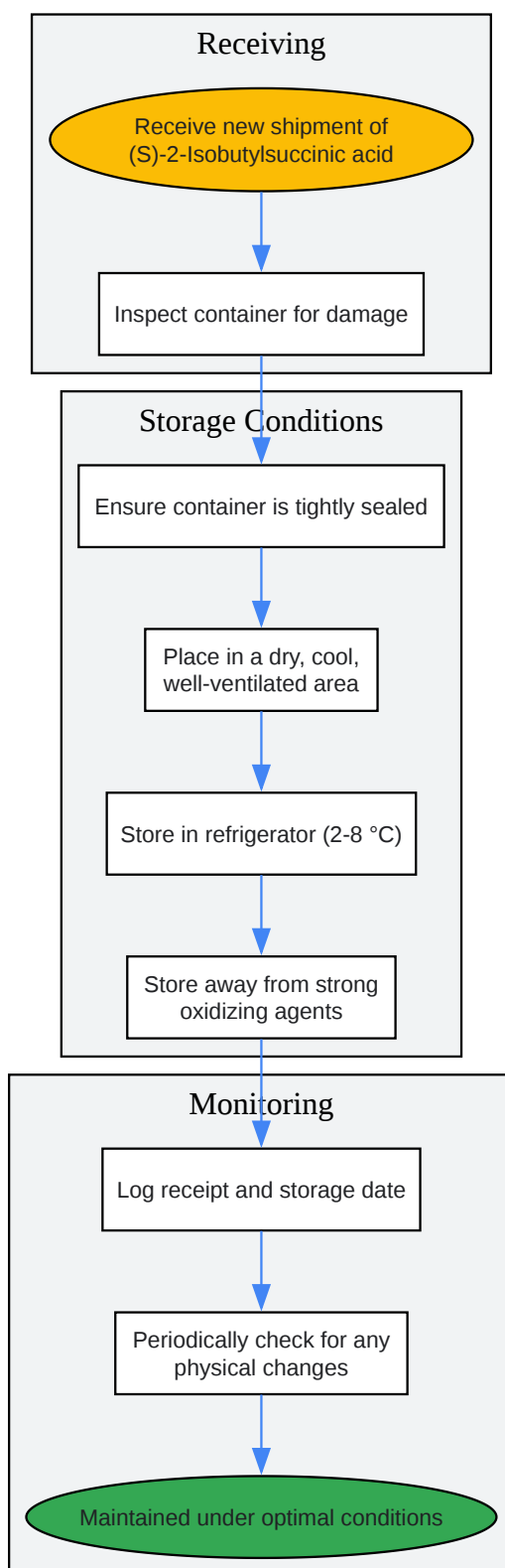
Disclaimer: The data in this table is illustrative and intended to represent potential outcomes of forced degradation studies.

Visualizations



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Caption: Workflow for safe handling of **(S)-2-Isobutylsuccinic acid**.



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Caption: Protocol for the proper storage of **(S)-2-Isobutylsuccinic acid**.

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